

Introduction: The Significance of (2S,3R)- β -Hydroxyleucine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *threo-3-Hydroxy-L-leucine*

Cat. No.: *B13722837*

[Get Quote](#)

(2S,3R)- β -Hydroxyleucine is a non-proteinogenic α -amino acid, a class of molecules that, while not incorporated into proteins during ribosomal synthesis, plays a crucial role in various biological processes and serves as a valuable chiral building block in synthetic chemistry. Its unique structure, featuring two stereocenters and hydroxyl functionality adjacent to the isopropyl group of the leucine side chain, imparts specific biological activities and chemical properties. Notably, (2S,3R)- β -Hydroxyleucine has been identified as an inhibitor of serine proteases, such as trypsin and proteinase K, and exhibits antimicrobial activity against both bacteria and yeasts.^[1] This distinguishes it from its other stereoisomers and underscores the critical importance of stereochemical purity in both its synthesis and characterization.

This guide provides a comprehensive overview of the core physical properties of the (2S,3R) stereoisomer, outlines authoritative experimental protocols for their determination, and explains the scientific rationale behind these methodologies. The accurate characterization of these properties is a prerequisite for any application, from fundamental biochemical research to the development of novel therapeutics.

Prerequisite for Analysis: Stereoselective Synthesis and Purification

The physical properties detailed in this guide are contingent upon the high stereochemical and chemical purity of the analyte. The presence of diastereomers, enantiomers, or other impurities can significantly alter measured values, leading to erroneous conclusions. Therefore, a robust synthetic and purification strategy is the bedrock of reliable characterization.

Stereoselective synthesis of β -hydroxy- α -amino acids is a well-documented field, often employing methods such as aldol additions or Sharpless asymmetric dihydroxylation to control the configuration at the α - and β -carbons.^{[2][3][4]} Following synthesis, rigorous purification is essential. Common methods for amino acids include:

- **Ion-Exchange Chromatography:** This technique separates molecules based on their net charge, which is highly effective for purifying zwitterionic compounds like amino acids from non-ionic impurities.^{[5][6]}
- **Recrystallization:** Exploiting differences in solubility, this is a powerful method for achieving high purity. For amino acids, aqueous solutions or alcohol-water mixtures are often employed.^[7]

The validation of purity is a critical first step before proceeding with the physical property determination outlined below. This is typically achieved using High-Performance Liquid Chromatography (HPLC) on a chiral column to confirm enantiomeric and diastereomeric purity, alongside spectroscopic methods to confirm structural integrity.

Core Physical Properties of (2S,3R)- β -Hydroxyleucine

The fundamental physical constants for (2S,3R)- β -Hydroxyleucine provide a baseline for identification, purity assessment, and handling.

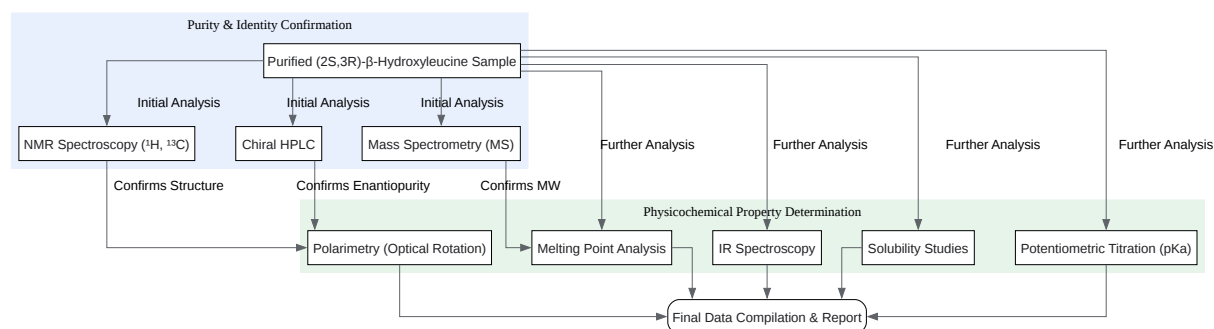
Property	Value	Significance & Context
Melting Point	225-227 °C	A sharp melting point range is a primary indicator of high purity. Amino acids typically decompose at their melting point rather than truly melting.
Specific Optical Rotation	$[\alpha]^{25}_D = +18.5^\circ$ (c=1, 6N HCl)[1]	Confirms the absolute stereochemistry and enantiomeric purity. The sign and magnitude are specific to the (2S,3R) configuration under the specified conditions.
Molecular Formula	C ₆ H ₁₃ NO ₃	Derived from elemental analysis and mass spectrometry.
Molecular Weight	147.17 g/mol	A fundamental constant used in all quantitative analyses.
pKa (Predicted)	2.40 ± 0.25 (Carboxyl Group) [1]	Indicates the acidity of the α-carboxylic acid group. The pKa of the amino group is expected to be around 9-10, typical for α-amino acids.
Storage Conditions	Inert atmosphere, Room temperature, Protected from light[1]	Essential for maintaining long-term stability and preventing degradation.

Experimental Workflows & Methodologies

The determination of physical properties requires precise and validated experimental protocols. The following sections detail the methodologies for characterizing (2S,3R)-β-Hydroxyleucine, grounded in established principles of analytical chemistry.

Workflow for Comprehensive Physical Characterization

The logical flow for characterizing a purified sample of (2S,3R)- β -Hydroxyleucine ensures that each test builds upon the last, providing a self-validating system of analysis.



[Click to download full resolution via product page](#)

Caption: Workflow for the physical characterization of (2S,3R)- β -Hydroxyleucine.

Optical Activity Determination

Expertise & Experience: Optical rotation is a direct measure of a chiral molecule's ability to rotate plane-polarized light. For (2S,3R)- β -Hydroxyleucine, this is a cornerstone of its identity. The choice of solvent (6N HCl) and concentration is critical, as these parameters significantly influence the measured rotation.[8] Acidic conditions ensure the amino acid is fully protonated, leading to consistent and reproducible measurements by minimizing zwitterionic equilibria.

Protocol:

- Preparation: Accurately weigh approximately 100 mg of the dried sample and dissolve it in a 10 mL volumetric flask using 6N HCl. Ensure the sample is fully dissolved.
- Instrumentation: Calibrate the polarimeter using a blank (6N HCl). The light source should be a sodium lamp (D-line, 589 nm). Maintain the sample cell at a constant temperature (25°C).
- Measurement: Rinse the sample cell with the prepared solution and then fill it, ensuring no air bubbles are present.
- Data Acquisition: Measure the optical rotation (α_{obs}). Repeat the measurement at least three times and calculate the average.
- Calculation: Calculate the specific rotation $[\alpha]$ using the formula: $[\alpha] = \alpha_{\text{obs}} / (c * l)$
 - l is the path length of the cell in decimeters (dm).
 - c is the concentration in g/mL.

Trustworthiness: The protocol's reliability hinges on precise control of concentration, temperature, and wavelength. The use of a standardized, strong acid solvent system minimizes variations due to pH effects, making the results comparable across different laboratories.

Solubility Profile Assessment

Expertise & Experience: The solubility of an amino acid is dictated by the interplay between its polar, zwitterionic headgroup (α -amino and α -carboxyl) and the hydrophobicity of its side chain. [9][10] For β -Hydroxyleucine, the isopropyl and hydroxyl groups add complexity. Solubility is expected to be highest in water and decrease in less polar organic solvents.[10] It is also highly pH-dependent, with minimum solubility at the isoelectric point (pI) and increased solubility in acidic or basic solutions where the molecule carries a net positive or negative charge.[9]

Protocol (Gravimetric Method):

- Solvent Selection: Choose a range of solvents representing different polarities (e.g., Water, Methanol, Ethanol, Acetone, Chloroform).
- Equilibration: Add an excess amount of (2S,3R)- β -Hydroxyleucine to a known volume of each solvent in a sealed vial.

- Saturation: Agitate the vials at a constant temperature (e.g., 25°C) for 24 hours to ensure equilibrium is reached. A magnetic stirrer or shaker bath is ideal.
- Separation: Allow the solid to settle. Centrifuge the samples to pellet any undissolved solid. [\[11\]](#)
- Analysis: Carefully withdraw a precise volume of the clear supernatant. Transfer it to a pre-weighed container.
- Evaporation: Evaporate the solvent under reduced pressure or in a drying oven.
- Quantification: Weigh the container with the dried residue. The difference in weight corresponds to the mass of the dissolved amino acid. Calculate the solubility in mg/mL or mol/L.

Trustworthiness: This method is robust because it measures the true equilibrium solubility. Ensuring a sufficient equilibration time and precise temperature control are critical for reproducibility. The gravimetric finish is a direct measurement and avoids potential interferences that might affect spectroscopic quantification.

Spectroscopic Characterization

Spectroscopy provides a "fingerprint" of the molecule, confirming its structure, functional groups, and purity.

Expertise & Experience: NMR is the most powerful tool for elucidating the precise structure and stereochemistry of organic molecules.[\[12\]](#) For (2S,3R)- β -Hydroxyleucine, ^1H NMR will confirm the connectivity and relative stereochemistry through chemical shifts and coupling constants (J-values). ^{13}C NMR will identify all unique carbon environments. The use of a deuterated solvent like D_2O is common for polar amino acids.[\[13\]](#)

- Expected ^1H NMR Features (in D_2O):
 - An α -proton doublet, with a J-value coupling to the β -proton that can help infer the threo relationship.
 - A multiplet for the β -proton.

- A multiplet for the γ -proton.
- Two distinct doublets for the diastereotopic methyl groups of the isopropyl moiety.
- Expected ^{13}C NMR Features (in D_2O):
 - A signal for the carbonyl carbon ($\sim 170\text{-}180$ ppm).
 - A signal for the β -carbon bearing the hydroxyl group (~ 70 ppm).
 - A signal for the α -carbon (~ 60 ppm).
 - Signals for the γ -carbon and the two methyl carbons.

Expertise & Experience: IR spectroscopy is used to identify the functional groups present in a molecule.^[14] For an amino acid, the spectrum is characterized by distinctive absorptions from the amine, carboxylic acid, and in this case, hydroxyl groups.

- Expected Characteristic Absorptions:
 - O-H Stretch (Alcohol): A broad band around $3500\text{-}3200\text{ cm}^{-1}$.
 - N-H Stretch (Amine): A moderate band in the same region ($3500\text{-}3200\text{ cm}^{-1}$), often overlapping with the O-H stretch.
 - C-H Stretch (Alkyl): Sharp bands just below 3000 cm^{-1} ($2960\text{-}2850\text{ cm}^{-1}$).
 - C=O Stretch (Carboxylic Acid): A strong, sharp band around $1725\text{-}1700\text{ cm}^{-1}$. In the zwitterionic solid state, this is replaced by a carboxylate (COO^-) asymmetric stretch near 1600 cm^{-1} .
 - N-H Bend (Amine): A band around $1640\text{-}1550\text{ cm}^{-1}$.

Expertise & Experience: MS provides the exact molecular weight and fragmentation patterns that help confirm the structure.^{[15][16]} Electrospray ionization (ESI) is a soft ionization technique well-suited for polar molecules like amino acids.

- Expected Results (ESI-MS):

- Positive Mode: A strong signal for the protonated molecule $[M+H]^+$ at m/z 148.18.
- Negative Mode: A signal for the deprotonated molecule $[M-H]^-$ at m/z 146.16.
- Fragmentation (MS/MS): Collision-induced dissociation (CID) of the parent ion would likely show characteristic losses, such as the loss of water (H_2O) from the hydroxyl group and the loss of formic acid ($HCOOH$) or CO_2 from the carboxyl group, providing further structural confirmation.

Conclusion

The physical properties of (2S,3R)- β -Hydroxyleucine are a direct reflection of its unique molecular structure and stereochemistry. A systematic approach to their determination, beginning with verifiable sample purity and employing a suite of orthogonal analytical techniques, is paramount. The data and protocols presented in this guide provide a robust framework for researchers to confidently identify, characterize, and utilize this important non-proteinogenic amino acid in drug discovery and other advanced scientific applications.

References

- PubMed. (n.d.). Beta-hydroxynorleucine: separation of its isomers and biological studies.
- University of Anbar. (n.d.). Lab (1): Qualitative tests of amino acids.
- Jhamb, S., Liang, X., Gani, R., & Hukkerikar, A. S. (2017). Estimation of Physical Properties of Amino Acids by Group-Contribution Method. Industrial & Engineering Chemistry Research.
- ResearchGate. (2025, August 6). Stereoselective synthesis of (2 R,3 R) and (2 R,3 S)-3-hydroxyleucines.
- ACS Publications. (n.d.). Stereoselective Synthesis of Threo and Erythro β -Hydroxy and β -Disubstituted- β -Hydroxy α -Amino Acids. The Journal of Organic Chemistry.
- SciSpace. (1992, November 3). An enantioselective synthesis of (2S,3S)- and (2R,3S)-3-hydroxyleucine. Tetrahedron Letters.
- Google Patents. (n.d.). Method for preparing (2s,3r,4s)-4-hydroxyisoleucine and analogues thereof.
- ProQuest. (n.d.). Determination and Identification of Fundamental Amino Acids by Thermometric Titration and Nuclear Magnetic Resonance Spectroscopy.
- BOC Sciences. (n.d.). A Comprehensive Guide to Amino Acid Analysis Methods and Protocols.
- PMC. (2021, September 28). Enzymatic Synthesis of l-threo- β -Hydroxy- α -Amino Acids via Asymmetric Hydroxylation Using 2-Oxoglutarate-Dependent Hydroxylase from *Sulfobacillus*

thermotolerans Strain Y0017.

- ChemicalBook. (2022, August 26). (2S,3R)-(+)-2-Amino-3-hydroxy-4-methylpentanoic acid | 10148-71-7.
- LibreTexts. (n.d.). Protein Purification Methods.
- Needham, T. E. (1970). The Solubility of Amino Acids in Various Solvent Systems. Open Access Dissertations. University of Rhode Island.
- Google Patents. (n.d.). Novel method for extracting 4-hydroxy isoleucine product from trigonella.
- DigitalCommons@URI. (n.d.). The Solubility of Amino Acids in Various Solvent Systems.
- Google Patents. (n.d.). Method for purifying branched chain amino acids.
- University of Colorado Boulder. (n.d.). Table of Characteristic IR Absorptions.
- Wiley Online Library. (2024, December 12). Tandem mass spectrometry of homologous 3-hydroxyfurazan and nitrile amino acids.
- MacDonald, J. C. (1969). Method for the accurate determination of specific rotation. Specific rotation of valine and leucine. Canadian Journal of Chemistry, 47(15), 2739-2745.
- Shiraiwa, T., Kawashima, Y., Ikaritani, A., Suganuma, Y., & Saijoh, R. (2006). Preparation of optically active (2RS,3SR)-2-amino-3-hydroxy-3-phenylpropanoic acid (threo-beta-phenylserine) via optical resolutions by replacing and preferential crystallization. Chemical & Pharmaceutical Bulletin, 54(8), 1170-1174.
- ScienceDirect. (n.d.). Synthesis of (2S, 3R)-3-hydroxy leucine: A constituent of lysobactin.
- CiteSeerX. (n.d.). Analysis of Mass Spectrometry Data for Protein Identification In Complex Biological Mixtures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. (2S,3R)-(+)-2-Amino-3-hydroxy-4-methylpentanoic acid | 10148-71-7 [chemicalbook.com]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- 4. An enantioselective synthesis of (2S,3S)- and (2R,3S)-3-hydroxyleucine (1992) | E.J. Correy | 67 Citations [scispace.com]

- 5. Beta-hydroxynorleucine: separation of its isomers and biological studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. EP1268397B1 - Method for preparing (2s,3r,4s)-4-hydroxyisoleucine and analogues thereof - Google Patents [patents.google.com]
- 7. Preparation of optically active (2RS,3SR)-2-amino-3-hydroxy-3-phenylpropanoic acid (threo-beta-phenylserine) via optical resolutions by replacing and preferential crystallization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. publications-cnrc.canada.ca [publications-cnrc.canada.ca]
- 9. tetrazolelover.at.ua [tetrazolelover.at.ua]
- 10. "The Solubility of Amino Acids in Various Solvent Systems" by Thomas E. Needham [digitalcommons.uri.edu]
- 11. Protein Purification Methods [comis.med.uvm.edu]
- 12. repository.lsu.edu [repository.lsu.edu]
- 13. Enzymatic Synthesis of l-threo- β -Hydroxy- α -Amino Acids via Asymmetric Hydroxylation Using 2-Oxoglutarate-Dependent Hydroxylase from *Sulfobacillus thermotolerans* Strain Y0017 - PMC [pmc.ncbi.nlm.nih.gov]
- 14. uanlch.vscht.cz [uanlch.vscht.cz]
- 15. iris.unito.it [iris.unito.it]
- 16. semanticscholar.org [semanticscholar.org]
- To cite this document: BenchChem. [Introduction: The Significance of (2S,3R)- β -Hydroxyleucine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13722837/docs#introduction-the-significance-of-2s-3r-hydroxyleucine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)